

Chelidamic Acid: A Versatile Precursor in Modern Organic Synthesis

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Compound of Interest

Compound Name: Chelidamic Acid

Cat. No.: B156089

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Chelidamic acid, systematically known as 4-oxo-1,4-dihydropyridine-2,6-dicarboxylic acid, is a heterocyclic organic compound that has emerged as a highly versatile and valuable building block in organic synthesis.^{[1][2]} Its rigid pyridine core, adorned with two carboxylic acid moieties and a 4-oxo group, provides multiple reactive sites for a wide array of chemical transformations. This unique structural arrangement makes it an ideal starting material for the synthesis of diverse, highly substituted pyridine derivatives, which are privileged scaffolds in medicinal chemistry, materials science, and coordination chemistry.^{[1][3][4]} This guide provides a comprehensive overview of the synthetic utility of **chelidamic acid**, focusing on key transformations, experimental protocols, and quantitative data to support its application in research and development.

Core Properties and Data

Chelidamic acid is typically a light yellow or brown powder. Its physical and chemical properties are summarized below, providing essential data for its use in synthetic applications.

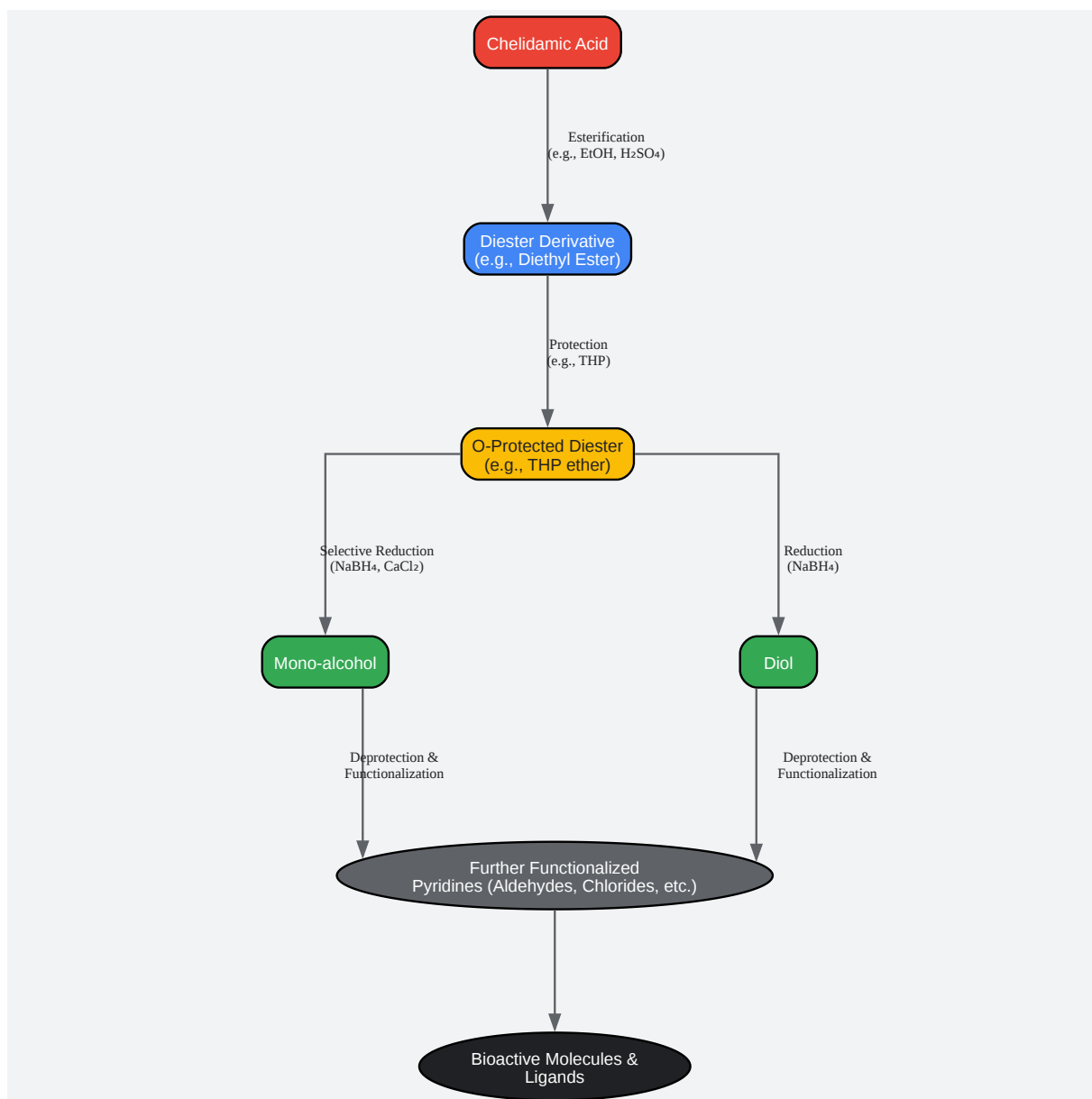
Table 1: Physicochemical Properties of **Chelidamic Acid**

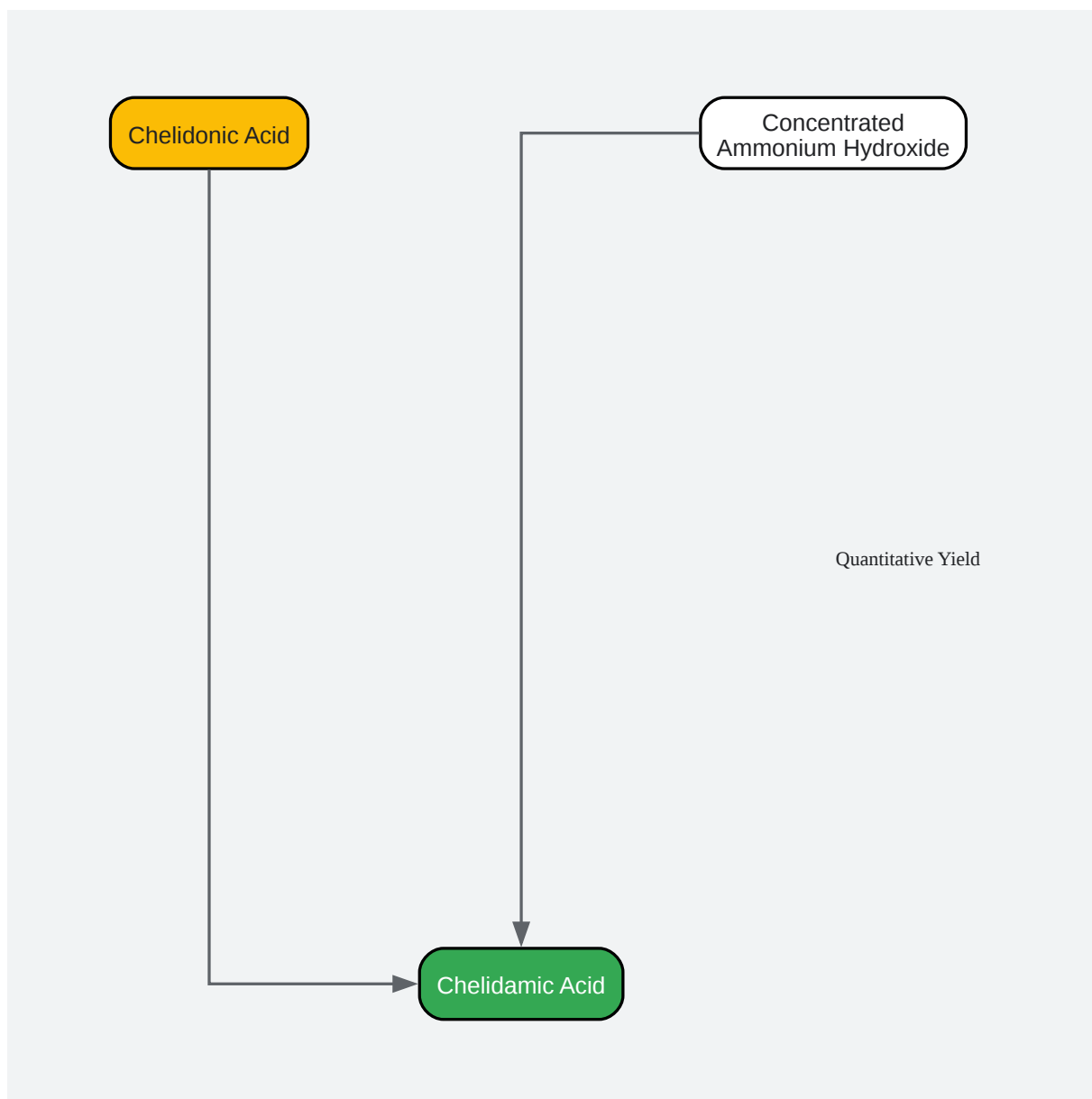
Property	Value	Reference
Molecular Formula	C ₇ H ₅ NO ₅	
Molecular Weight	183.12 g/mol (anhydrous basis)	
Melting Point	265-270 °C (decomposes)	
Solubility	50 mg/mL in 1 M NH ₄ OH (clear to slightly hazy)	
pKa Values	logK ₁ =10.74, logK ₂ =3.22, logK ₃ =1.63	

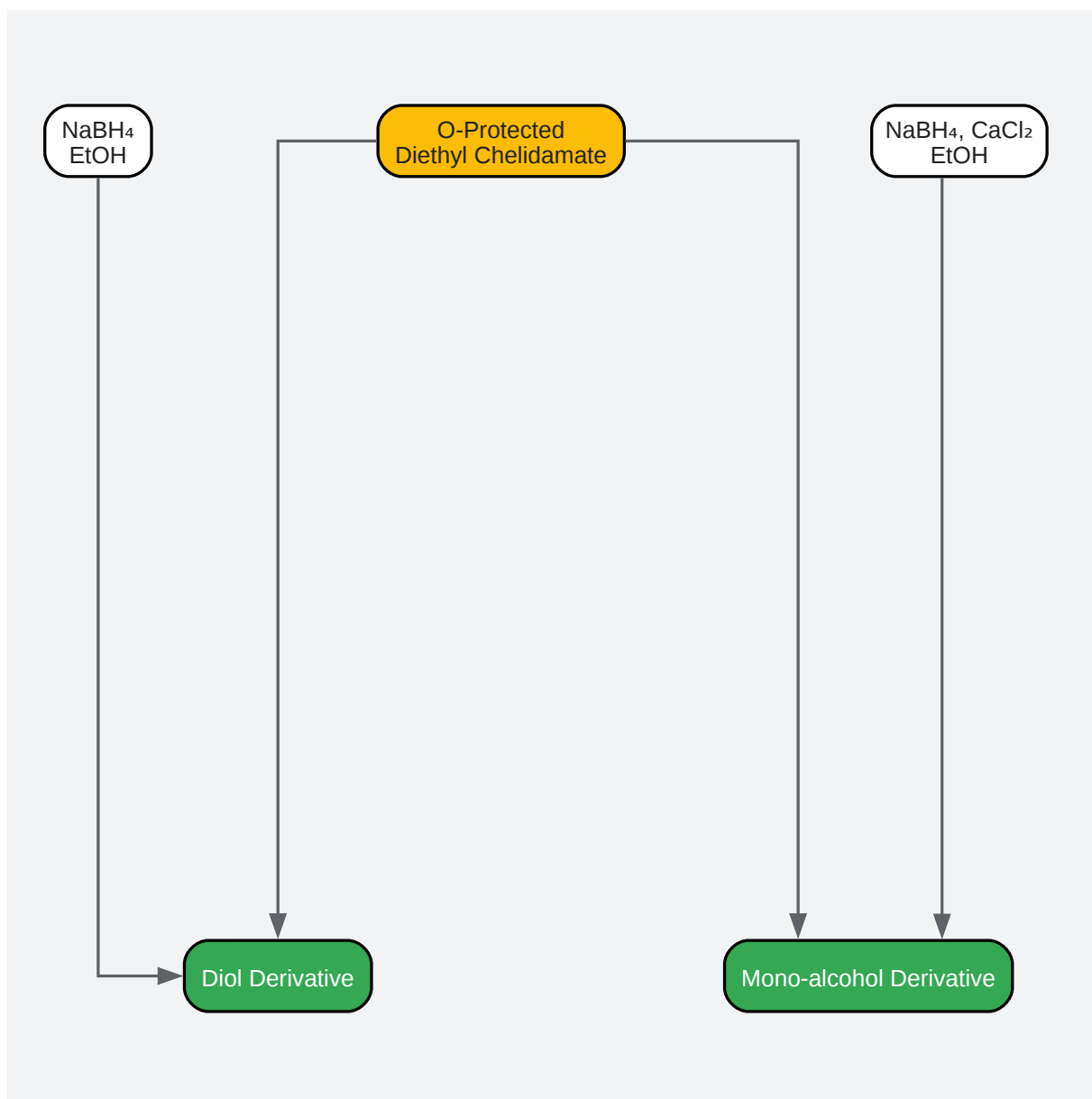
| Appearance | Light yellow to brown powder | |

Key Synthetic Transformations and Applications

The strategic functionalization of **chelidamic acid** allows for the creation of a vast library of pyridine-based molecules. The primary transformations involve esterification of the carboxylic acids, selective reduction of the ketone, and subsequent functional group interconversions.







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- To cite this document: BenchChem. [Chelidamic Acid: A Versatile Precursor in Modern Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156089#chelidamic-acid-as-a-precursor-in-organic-synthesis]

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